

Safety Data Sheet for 1-Boc-2-piperidone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Boc-2-Piperidone

Cat. No.: B118031

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Boc-2-piperidone** (tert-butyl 2-oxopiperidine-1-carboxylate), a key intermediate in pharmaceutical synthesis. The information is compiled from various safety data sheets and regulatory guidelines to ensure a thorough understanding of the compound's potential hazards, handling procedures, and emergency responses.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Boc-2-piperidone** is presented below. These properties are essential for safe handling, storage, and use in a laboratory setting.

Property	Value	Reference
CAS Number	85908-96-9	[1]
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[1]
Molecular Weight	199.25 g/mol	[2]
Appearance	White to cream to yellow crystalline powder or fused solid	[1]
Melting Point	29-37 °C	[1][2]
Boiling Point	110 °C @ 0.1 mmHg	[3]
Flash Point	> 110 °C (closed cup)	[4]
Solubility	Soluble in Chloroform, Methanol	[3]



Hazard Identification and Classification

1-Boc-2-piperidone is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation, as well as aquatic toxicity.

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Acute 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	Chronic 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning[4][5]

GHS Pictograms:[4][5]

-  alt text
-  alt text

Precautionary Statements:

A summary of the key precautionary statements (P-statements) is provided below. For a full list, please refer to the supplier's safety data sheet.

Type	P-Statement Code	P-Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[6]
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P273	Avoid release to the environment.[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P391	Collect spillage.[4]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[4]

Experimental Protocols for Hazard Assessment

The following sections detail the methodologies for key experiments cited in the hazard assessment of chemicals like **1-Boc-2-piperidone**, based on OECD guidelines.

Skin Irritation/Corrosion Testing (OECD Guideline 439 & 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- Test System: Reconstructed human epidermis (RhE) models are the preferred in vitro method (OECD 439).^[7]^[8] If in vivo testing is required, the albino rabbit is used (OECD 404).^[9]
- Procedure (In Vitro - OECD 439):
 - A small amount of the test substance is applied topically to the tissue surface.^[7]
 - The substance is left in contact for a defined period (e.g., 60 minutes).^[7]
 - The substance is then removed by washing.
 - Cell viability is assessed by measuring the conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to formazan, which is quantified spectrophotometrically.^[7]
 - A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.^[7]
- Procedure (In Vivo - OECD 404):
 - A small area of the animal's fur is clipped.
 - The test substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch.^[10]

- The exposure duration is typically 4 hours.[\[10\]](#)
- After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- The severity of the reactions is scored, and the substance is classified based on the mean scores.

Acute Eye Irritation/Corrosion Testing (OECD Guideline 405)

This test assesses the potential of a substance to cause reversible or irreversible damage to the eye.

Methodology:

- Test System: The albino rabbit is the recommended in vivo test species.[\[11\]](#) A weight-of-the-evidence approach, including in vitro data, should be considered to minimize animal testing.[\[12\]](#)
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[\[11\]](#)
 - The other eye remains untreated and serves as a control.[\[11\]](#)
 - The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at specific time points after instillation (e.g., 1, 24, 48, and 72 hours).
 - The severity of the eye reactions is scored.
 - The substance is classified based on the persistence and severity of the observed lesions. The use of analgesics and anesthetics is recommended to minimize animal distress.[\[12\]](#)

Acute Aquatic Toxicity Testing (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short exposure period.

Methodology:

- Test Species: A variety of fish species can be used, with the choice depending on the regulatory requirements and the nature of the substance.
- Procedure:
 - Fish are exposed to a range of concentrations of the test substance in water for a period of 96 hours.[\[13\]](#)
 - Mortality and other observable effects are recorded at 24, 48, 72, and 96 hours.[\[13\]](#)
 - A control group is maintained in water without the test substance.
 - The LC50 value is calculated at the end of the 96-hour exposure period.[\[13\]](#)

Safe Handling and Emergency Procedures

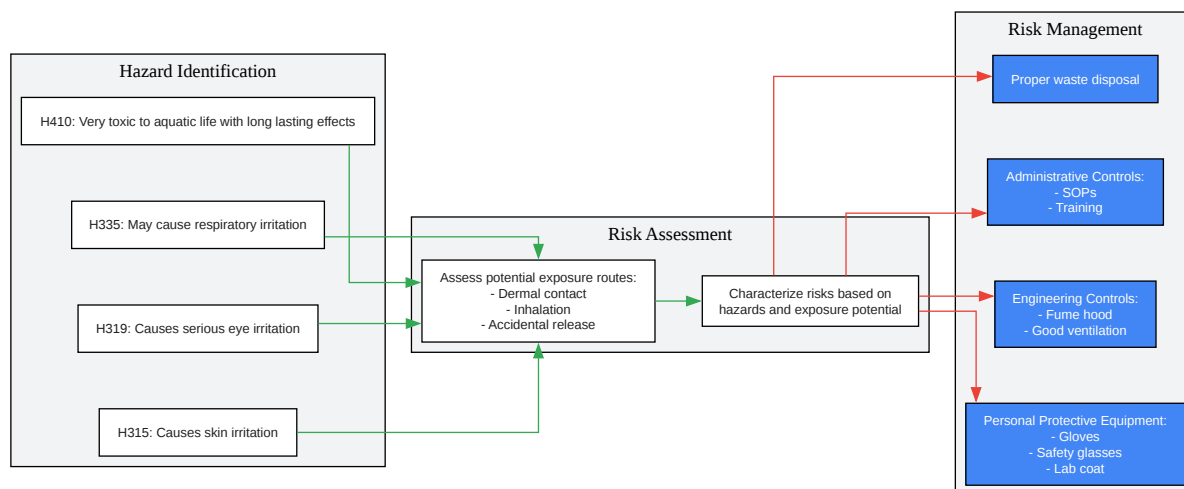
Adherence to proper handling and emergency protocols is crucial when working with **1-Boc-2-piperidone**.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Monitor for irritation.[5]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical advice.[5]

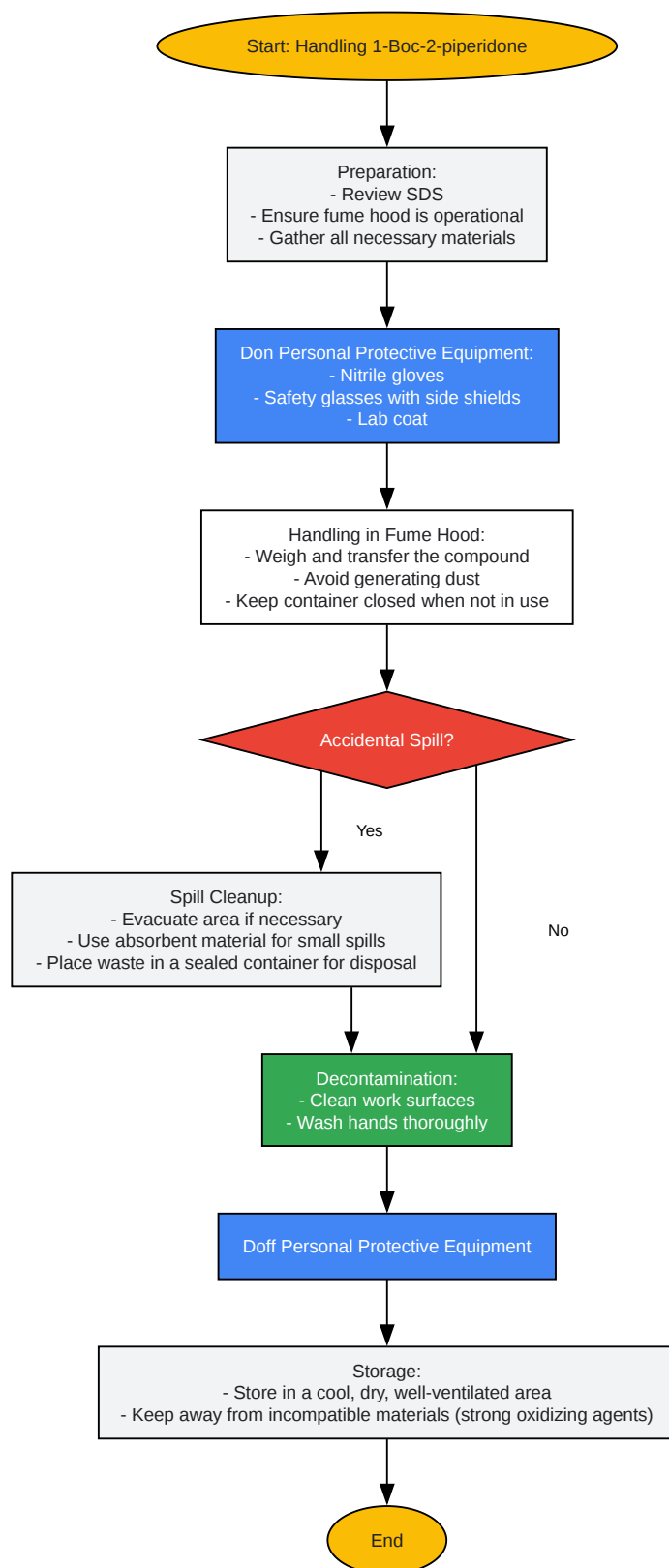
Visualized Workflows

The following diagrams illustrate key safety-related workflows for handling **1-Boc-2-piperidone**.



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Caption: Hazard Identification and Risk Assessment Workflow for **1-Boc-2-piperidone**.



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Caption: Safe Handling Workflow for **1-Boc-2-piperidone** in a Laboratory Setting.

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- To cite this document: BenchChem. [Safety Data Sheet for 1-Boc-2-piperidone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118031#safety-data-sheet-msds-for-1-boc-2-piperidone>]

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